

# Phthalic Acid Anhydride-d4 molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Phthalic Acid Anhydride-d4*

Cat. No.: *B114058*

[Get Quote](#)

## In-Depth Technical Guide: Phthalic Acid Anhydride-d4

This guide provides core technical data for **Phthalic Acid Anhydride-d4**, a deuterated analog of Phthalic Anhydride. It is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds for various analytical applications, such as internal standards in quantitative analysis by NMR, GC-MS, or LC-MS.

## Core Compound Properties

The fundamental physicochemical properties of **Phthalic Acid Anhydride-d4** are summarized below.

Property	Value	Citations
Molecular Formula	C <sub>8</sub> D <sub>4</sub> O <sub>3</sub>	[1]
Molecular Weight	152.14 g/mol	[1][2][3]
CAS Number	75935-32-9	[1][2]
Synonyms	1,3-Isobenzofurandione-4,5,6,7-d4, Phthalic-d4 anhydride	[2][3]
Unlabelled CAS Number	85-44-9	[2][4]

## Experimental Protocols

The utilization of **Phthalic Acid Anhydride-d4** as an internal standard is a common application. A general methodology for its use in quantitative mass spectrometry is outlined below.

Objective: To quantify a non-labeled analyte in a sample matrix using **Phthalic Acid Anhydride-d4** as an internal standard.

Methodology:

- Preparation of Standard Solutions:
  - Prepare a stock solution of the non-labeled analyte of interest at a known concentration.
  - Prepare a separate stock solution of **Phthalic Acid Anhydride-d4** at a known concentration.
- Calibration Curve Generation:
  - Create a series of calibration standards by spiking a constant known amount of the **Phthalic Acid Anhydride-d4** internal standard solution into varying known concentrations of the analyte stock solution.
  - Analyze each calibration standard by the chosen mass spectrometry method (e.g., LC-MS, GC-MS).
  - Construct a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the analyte concentration.
- Sample Analysis:
  - To each unknown sample, add the same constant known amount of the **Phthalic Acid Anhydride-d4** internal standard solution as used for the calibration standards.
  - Analyze the spiked unknown samples using the same mass spectrometry method.
- Quantification:

- Determine the peak area ratio of the analyte to the internal standard in the unknown samples.
- Calculate the concentration of the analyte in the unknown samples by interpolating from the generated calibration curve.

## Logical Relationships

The relationship between the compound's name, its chemical formula, and its molecular weight is fundamental to its identity and use in experimental settings.



[Click to download full resolution via product page](#)

Caption: Relationship between compound name, formula, and molecular weight.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Phthalic Acid Anhydride-d4 | LGC Standards [lgcstandards.com]
- 3. cdn isotopes.com [cdnisotopes.com]
- 4. Phthalic Acid Anhydride-d4 | LGC Standards [lgcstandards.com]
- To cite this document: BenchChem. [Phthalic Acid Anhydride-d4 molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b114058#phthalic-acid-anhydride-d4-molecular-weight-and-formula]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)